

Application Notes and Protocols for the Electrophilic Cyanation of β -Keto Esters

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Compound of Interest

Compound Name: *Benzo[d]isothiazole-3(2H)-thione*
1,1-dioxide

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These application notes provide a detailed protocol for the direct electrophilic α -cyanation of β -keto esters. This method utilizes a hypervalent iodine benziodoxole-derived cyano reagent, offering a rapid and efficient route to synthesize α -cyano- β -keto esters. These products are valuable intermediates in the synthesis of various pharmaceuticals and biologically active compounds.^{[1][2]}

The described protocol is notable for its mild reaction conditions, proceeding at room temperature without the need for a catalyst, and is typically complete within 10 minutes.^{[2][3][4]} This method is highly effective for producing highly functionalized quaternary carbon-centered nitriles in high to excellent yields.^{[2][3][4]} The cyanating agent, 1-cyano-1,2-benziodoxol-3(1H)-one (CBX), is a stable, solid reagent that is safer to handle compared to many traditional cyanating agents.^{[1][5]}

Data Presentation: Substrate Scope and Yields

The direct electrophilic cyanation using cyano benziodoxole has been successfully applied to a variety of β -keto esters. The reaction is generally high-yielding and rapid. A summary of representative substrates and their corresponding product yields is presented below.

Entry	Substrate (β -Keto Ester)	Product	Reaction Time (min)	Yield (%)
1	2-Methyl-1-indanone-2-carboxylate	2-Cyano-2-methyl-1-indanone-2-carboxylate	10	95
2	2-Ethyl-1-indanone-2-carboxylate	2-Cyano-2-ethyl-1-indanone-2-carboxylate	10	98
3	2-Propyl-1-indanone-2-carboxylate	2-Cyano-2-propyl-1-indanone-2-carboxylate	10	96
4	2-Butyl-1-indanone-2-carboxylate	2-Cyano-2-butyl-1-indanone-2-carboxylate	10	94
5	2-Allyl-1-indanone-2-carboxylate	2-Cyano-2-allyl-1-indanone-2-carboxylate	10	92
6	2-Benzyl-1-indanone-2-carboxylate	2-Cyano-2-benzyl-1-indanone-2-carboxylate	10	99

Note: The above data is a representation of typical results and may vary based on specific experimental conditions.

Experimental Protocols

Materials and Reagents

- β -Keto ester substrate
- 1-Cyano-1,2-benziodoxol-3(1H)-one (Cyano benziodoxole, CBX)

- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Hexane
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography

General Protocol for the α -Cyanation of β -Keto Esters

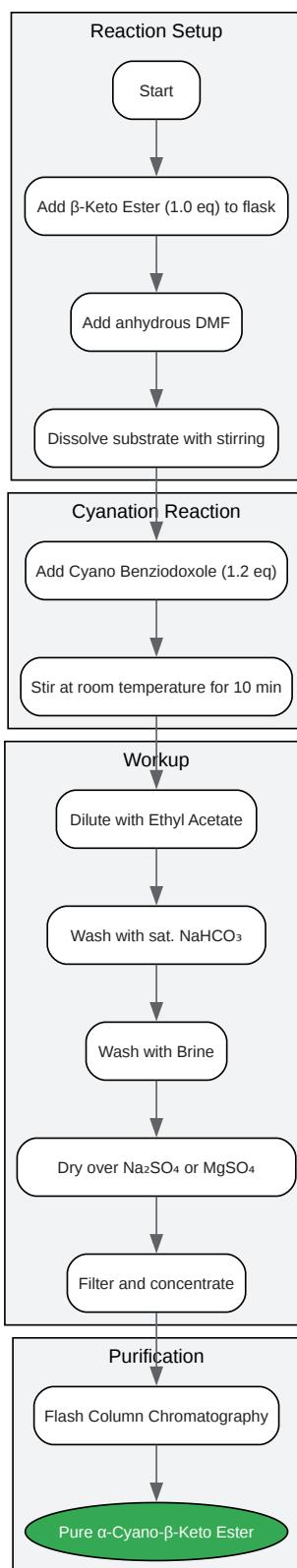
This procedure describes a general method for the electrophilic cyanation of a β -keto ester at a 0.1 mmol scale.

- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add the β -keto ester (0.1 mmol, 1.0 equivalent).
- Solvent Addition: Add anhydrous DMF (0.2 mL) to the flask to dissolve the substrate.
- Addition of Cyanating Reagent: To the stirred solution, add cyano benziodoxole (CBX) (0.12 mmol, 1.2 equivalents) in one portion at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature. The reaction is typically complete within 10 minutes. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:

- Upon completion of the reaction, dilute the mixture with ethyl acetate.
- Wash the organic layer with saturated aqueous NaHCO₃ solution, followed by brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to afford the pure α-cyano-β-keto ester.

Visualizations

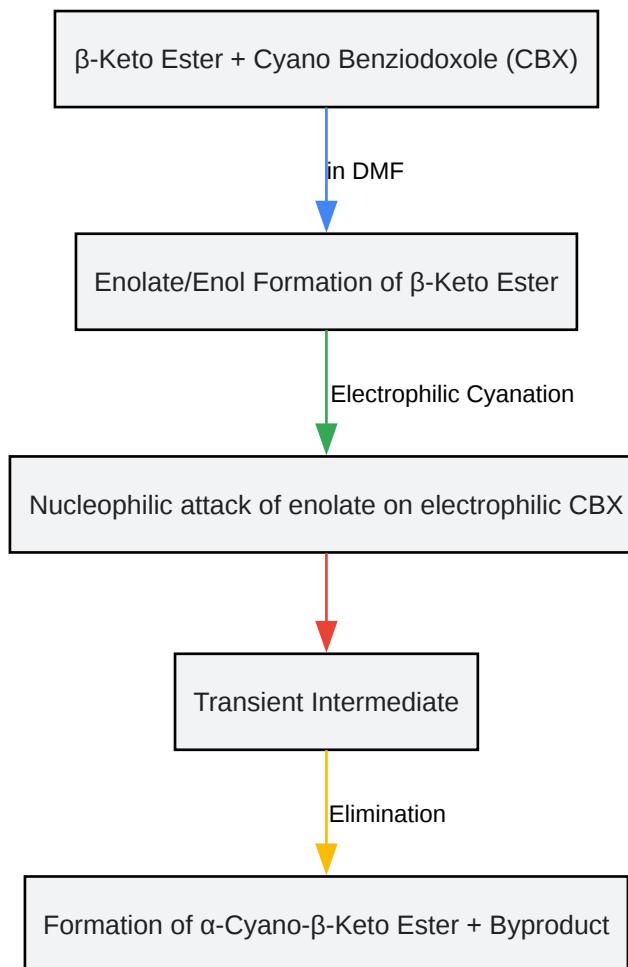
Experimental Workflow Diagram



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Caption: Workflow for the electrophilic cyanation of β-keto esters.

Proposed Reaction Mechanism



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